

Kathon 886 in synthetic semi-synthetic metalworking fluids

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

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Product Overview and Chemistry

Kathon 886 MW is a formaldehyde-free, broad-spectrum microbicide specifically formulated for preserving synthetic and semi-synthetic metalworking fluids (MWFs). It is supplied as a 14% active liquid in water and is registered with the U.S. EPA (Registration Number 707-129) [1] [2]. Its active components are two isothiazolinones, which work synergistically to provide effective microbial control.

Typical Physical Properties

Property	Specification
Appearance	Amber to gold, slightly viscous liquid [1]
Odor	Mild, aromatic [1]
Specific Gravity @ 25°C	1.29 [1]
Density	10.8 lb/gal [1]
pH (as supplied)	1–3 [1]

Property	Specification
Viscosity @ 25°C	16 cps [1]

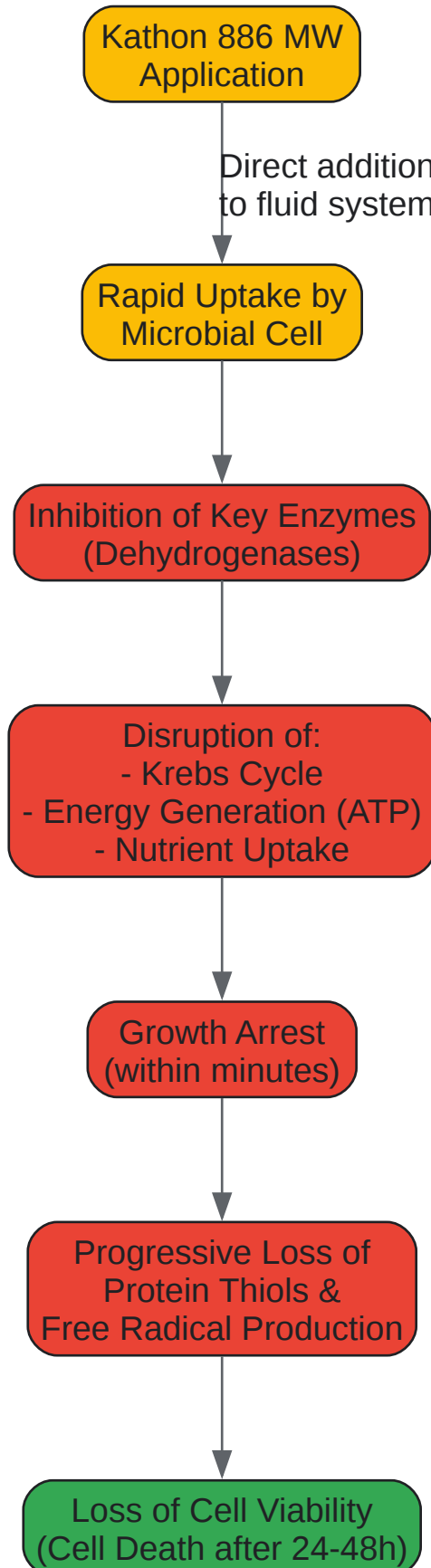
Mechanism of Action

Kathon 886 MW biocides utilize a rapid, two-step mechanism that leads to a loss of cell viability [1] [2].

- **Step 1: Growth Inhibition:** Within minutes of addition, the active ingredients disrupt the central metabolic pathways of microbial cells. They inhibit critical enzymes involved in the Krebs cycle, nutrient metabolism, and energy generation. This immediately halts cellular respiration, ATP synthesis, and growth [1] [2].
- **Step 2: Cell Death:** The disruption of metabolism leads to the progressive loss of protein thiols and the production of free radicals within the cell. This results in cell death, which is typically observed within 24 to 48 hours of contact with a lethal dose [1].

The following diagram illustrates this multi-step mechanism of action:

Kathon 886 MW Mechanism of Action



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Application Protocol and Dosing Guidelines

General Best Practices

- **System Preparation:** Grossly contaminated systems should be cleaned before initial biocide treatment begins [1].
- **Dispensing:** Use a metering pump to directly dispense **Kathon 886** MW into the fluid on the clean side of filters for optimal dispersion and performance [1] [2].
- **Fluid Compatibility:** Due to wide variations in coolant formulations, laboratory or pilot tests are recommended to evaluate compatibility and efficacy in specific metalworking fluids prior to full-scale commercial use [1].

Dosing Recommendations

The following table summarizes the recommended dosing concentrations for different fluid states.

Application Scenario	Dosage (per 1,000 gallons)	Resulting Active Ingredient	Treatment Frequency
Initial Dose (Fouled System)	7 to 21 fl oz (0.47 to 1.44 lbs) [1]	25 to 75 ppm [1]	Until control is achieved [1]
Maintenance Dose (Clean System)	1.3 to 8.6 fl oz (0.09 to 0.58 lbs) [1]	5 to 30 ppm [1]	Every 4 weeks [1]
Metal Cleaning Fluid Preservation	5.6 to 22.6 fl oz (0.48 to 1.9 lbs) [2]	6.25 to 25 ppm [2]	Every 3 to 4 weeks [2]

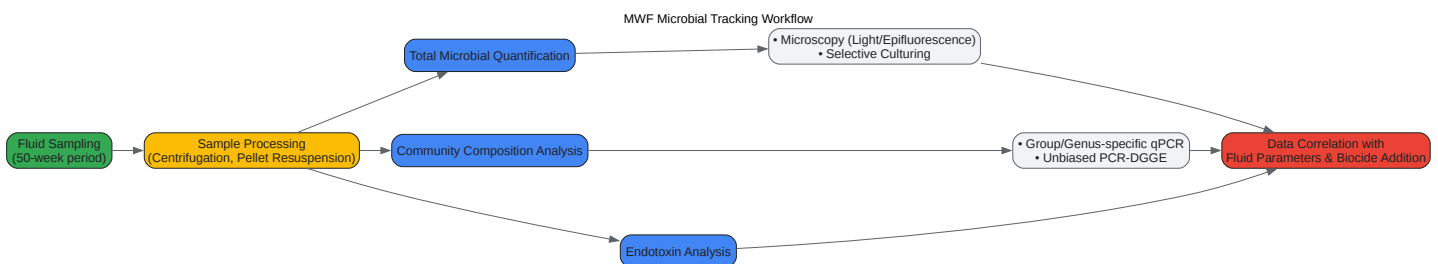
Experimental Validation and Efficacy Data

A 50-week real-time tracking study of an industrial semi-synthetic MWF operation provided robust validation for the use of **Kathon 886** MW. The study employed a combination of microbiological and molecular methods to monitor microbial dynamics and biocide efficacy [3].

Key Experimental Findings

- **Microbial Diversity:** The study confirmed the presence of a diverse microbial community in the MWF, including Pseudomonads, Enterics, Legionellae, Mycobacteria, Actinomycetes, and Fungi [3].
- **Biocide Efficacy:** The application of **Kathon 886** MW, alongside another biocide, was effective in controlling microbial populations. However, the study noted that surges in endotoxin levels coincided with biocide additions and spikes in Gram-negative bacteria, highlighting the complex dynamics of microbial kill and endotoxin release [3].
- **Monitoring Workflow:** The research demonstrates a comprehensive protocol for validating biocide performance in an industrial setting.

The experimental workflow from this study is summarized below:



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Stability, Compatibility and Safety

Operational Stability

- **pH Stability:** **Kathon 886** MW is stable in a pH range of 3.0 to 9.2. Its stability and performance are improved at lower pH levels. The system pH should be maintained below 9.2 whenever possible [1].
- **Temperature:** The product is effective in a variety of metalworking conditions up to 60°C (140°F) [2].

Critical Compatibility Notes

To maximize the performance and stability of **Kathon 886** MW, adhere to the following guidelines [1]:

- **Amines:** Minimize levels of diethanolamine (DEA). Use 99% triethanolamine (TEA) or monoethanolamine (MEA) at low levels.
- **Mercaptans:** Avoid use of mercaptans such as mercaptobenzothiazole.
- **Incompatible Biocides:** To maintain performance, avoid using Sodium Omadine and Triadine 10 with **Kathon 886** MW.
- **High pH Additives:** Avoid adding highly basic additives immediately before or after the biocide. If necessary, allow at least 30 minutes between additions.

Safety and Regulatory Considerations

- **Handling:** Always read the label and product information before use. Post placards with safety information and deactivation protocols near the biocide handling area [1] [4].
- **Health Effects:** Isothiazolinones are known sensitizers and can cause skin irritation and allergic contact dermatitis [5].
- **Environmental Impact:** The active ingredients are effective at low use rates and are biodegradable, but they may pose ecotoxicological hazards and their use is restricted by legislation in some regions [5].

Conclusion

Kathon 886 MW is a well-established, broad-spectrum biocide critical for managing microbial contamination in synthetic and semi-synthetic metalworking fluids. Its rapid, dual mechanism of action and

favorable physicochemical profile make it a reliable choice for extending fluid life and maintaining system performance. Successful implementation requires adherence to recommended dosing protocols, attention to fluid compatibility, and integration into a comprehensive monitoring program as validated by long-term industrial studies.

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